

A Technical Guide to the Physical and Chemical Properties of Pure Lantadene A

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Compound of Interest

Compound Name: Lantadene A

Cat. No.: B1674485

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Introduction: **Lantadene A** is a naturally occurring pentacyclic triterpenoid and a major bioactive constituent isolated from the leaves of the *Lantana camara* plant.[1][2] Belonging to the oleanane series of triterpenoids, this compound has garnered significant scientific interest due to its pronounced biological activities, including hepatotoxicity in livestock, as well as potential antitumor, antimicrobial, and antioxidant properties.[1][3][4] The structural and chemical properties of **Lantadene A** are pivotal to its biological function and are a key area of study for researchers in natural product chemistry, toxicology, and drug development. This technical guide provides a comprehensive overview of the physical and chemical properties of pure **Lantadene A**, detailed experimental protocols for its isolation and analysis, and insights into its mechanisms of action.

Chemical Identity and Structure

Lantadene A, also known as Rehmannic acid, is structurally defined as 22 β -angeloyloxy-3-oxolean-12-en-28-oic acid.[2][3] Its structure was definitively determined by Nobel laureate Sir Derek Barton.[1] The core of the molecule is a pentacyclic oleanane backbone featuring a ketone group at the C-3 position, a carboxylic acid at C-28, and a characteristic double bond between C-12 and C-13.[5] An angeloyl ester group is attached at the C-22 β position.

X-ray crystallography studies have revealed that the A/B and B/C rings are trans-fused, while the D/E rings are cis-fused.[6][7] **Lantadene A** can exist in at least two polymorphic forms (I and II), which exhibit different crystal shapes and melting behaviors.[3][6] Form I consists of white, rod-shaped crystals, while Form II particles are irregular and polyhedral.[6] This

polymorphism is significant as studies suggest Form I is non-toxic to guinea pigs, whereas Form II induces toxicity.[3][6]

Table 1: Chemical Identifiers for **Lantadene A**

Identifier	Value
IUPAC Name	(4R,4aS,6aR,6aS,6bR,8aR,12aR,14bS)-2,2,6a,6b,9,9,12a-heptamethyl-4-[(Z)-2-methylbut-2-enoyl]oxy-10-oxo-3,4,5,6,6a,7,8,8a,11,12,13,14b-dodecahydro-1H-picene-4a-carboxylic acid[3]
Synonyms	Rehmannic acid, 22-beta-Angeloyloxyoleanolic acid[3][8]
CAS Number	467-81-2[1][3]
Chemical Class	Pentacyclic Triterpenoid (Oleanane type)[1][2]
SMILES	<chem>C/C=C(/C)\C(=O)O[C@@H]1CC(C[C@@H]2[C@@]1(CC[C@@]3(C2=CC[C@H]4[C@@]3(CC[C@@H]5[C@@]4(CCC(=O)C5(C)C)C)C)C(=O)O)(C)C</chem> [3][9]
InChI Key	KCLIRHUTOPOHKJ-LSZVMECJSA-N[3][9]

Physical and Chemical Properties

The physicochemical properties of **Lantadene A** are summarized below. The compound is typically isolated as a crystalline solid from solvents like methanol.[3]

Table 2: Physical and Chemical Properties of **Lantadene A**

Property	Value	Source(s)
Molecular Formula	C ₃₅ H ₅₂ O ₅	[1][3][9][10][11]
Molecular Weight	552.8 g/mol	[1][3][11]
Exact Mass	552.3815 Da	[10]
Melting Point	297 °C (Form I)	[1][3]
Appearance	White, fluffy, rod-shaped crystals (Form I); Irregular, shining, polyhedral particles (Form II)	[3][6]
Solubility	Soluble in methanol and chloroform	[2][12]

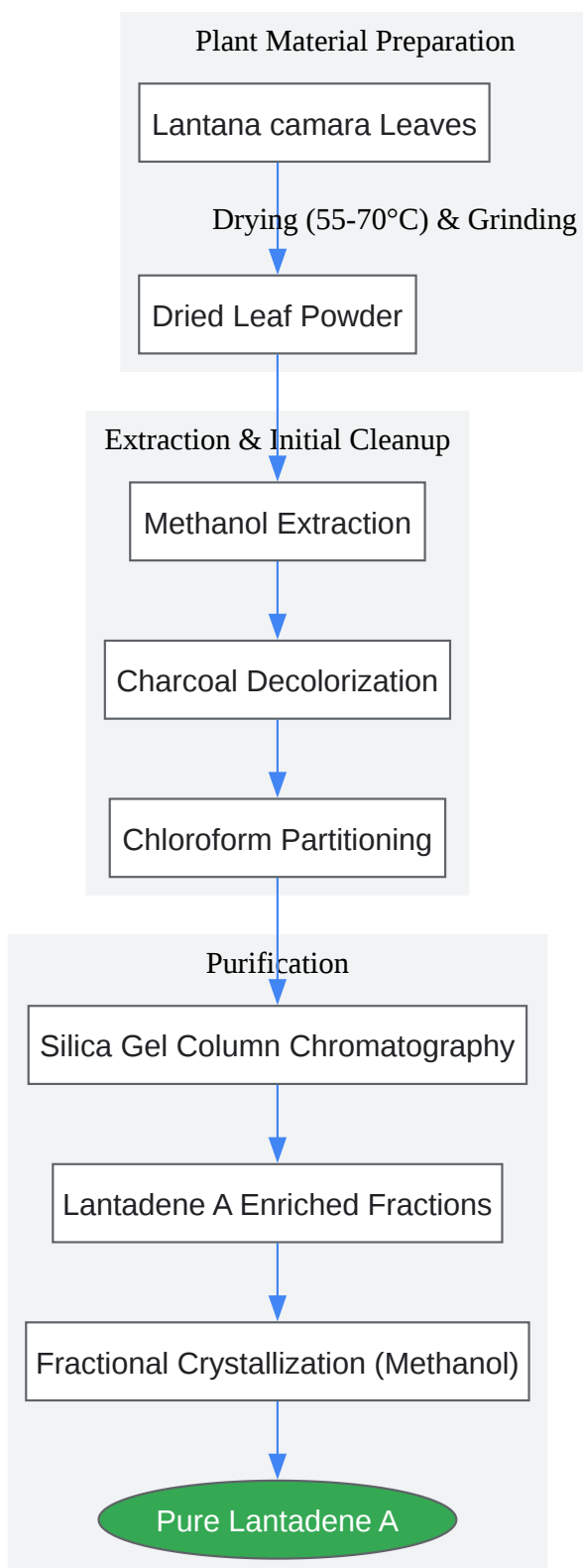
Table 3: Spectroscopic Data for **Lantadene A** Note: Some spectral data has been reported from fractions containing **Lantadene A** and may not represent the absolutely pure compound.

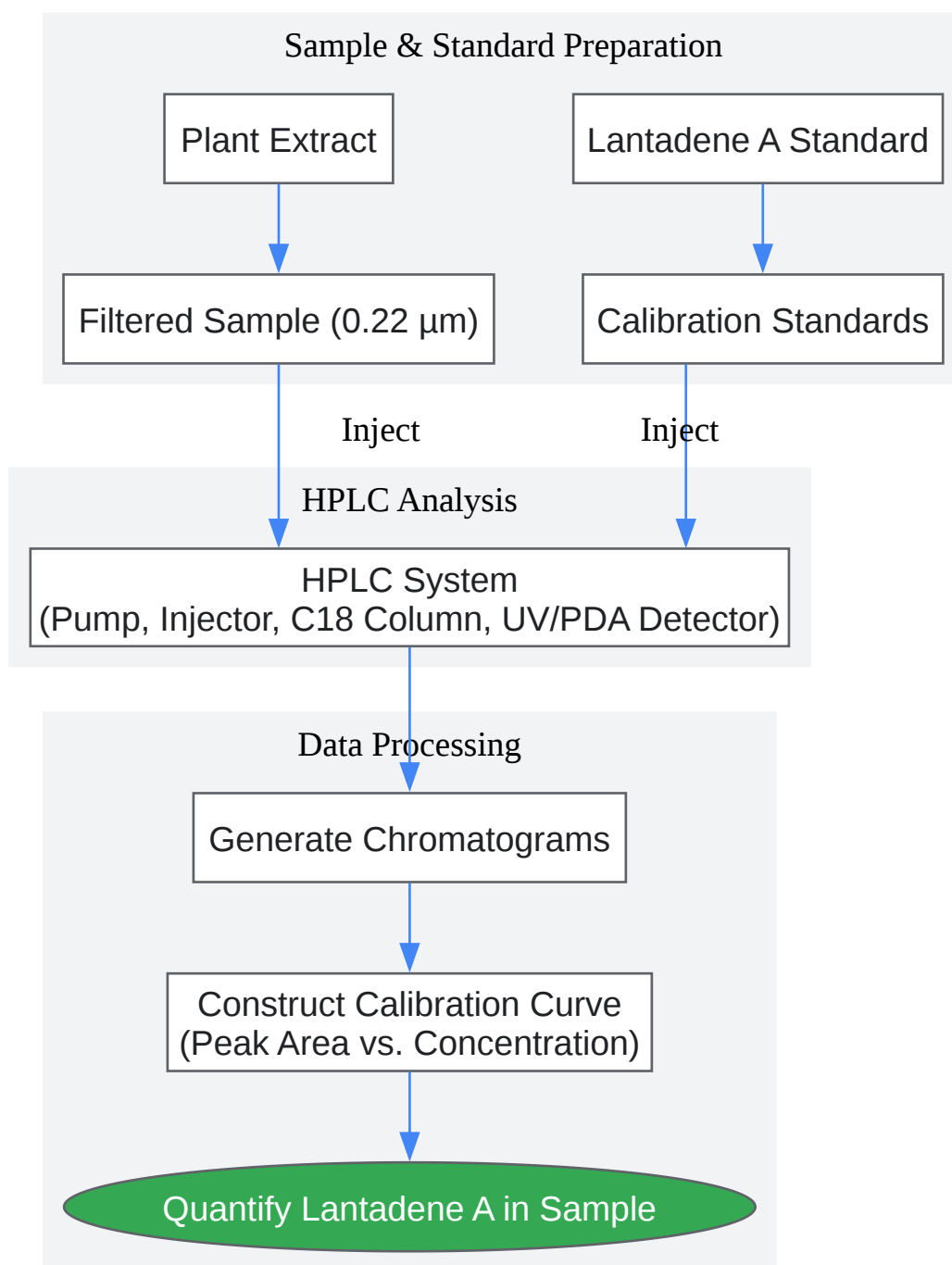
Spectroscopic Technique	Observed Features	Source(s)
UV-Vis	Maximum absorption (λ_{max}) at 448 nm (in methanol and ethanol)	[13]
Infrared (IR)	Characteristic peaks at 3465 cm ⁻¹ (-OH), 3076.5 cm ⁻¹ (cyclic C-H), 2925 cm ⁻¹ (aliphatic C-H) have been noted in qualitative triterpenoid analysis.	[14]
Mass Spectrometry (MS)	The exact mass is 552.3815 Da.	[10]
NMR Spectroscopy	¹ H-NMR and ¹³ C-NMR data have been used to confirm the structure in comparison with published data.	[13]

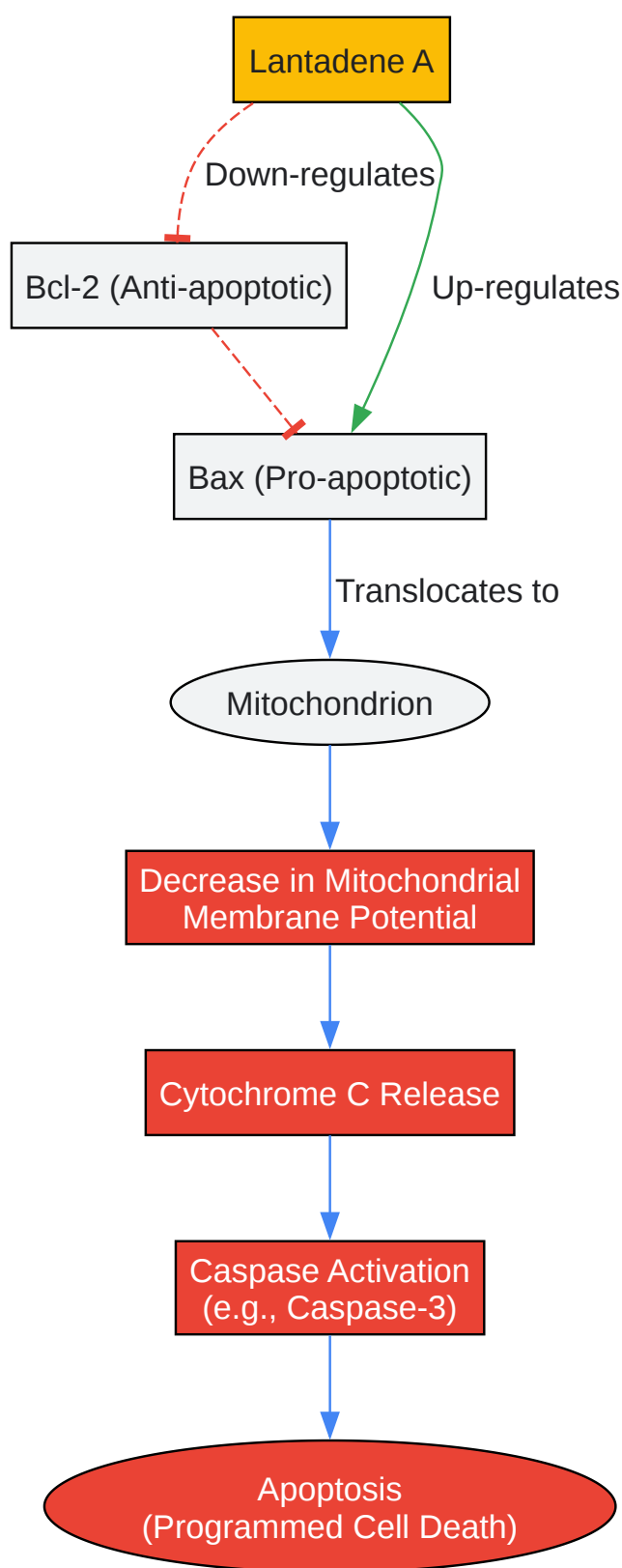
Experimental Protocols

Isolation and Purification of Lantadene A

The following protocol is a synthesized methodology based on established procedures for extracting **Lantadene A** from *Lantana camara* leaves.^{[2][12]} The general workflow involves solvent extraction, purification via chromatography, and final crystallization.







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